

# Best practices for handling and storage of 2H,3H-Decafluoropentane

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## Compound of Interest

Compound Name: 2H,3H-Decafluoropentane

Cat. No.: B142709

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## Technical Support Center: 2H,3H-Decafluoropentane

This technical support center provides researchers, scientists, and drug development professionals with best practices for the handling and storage of **2H,3H-Decafluoropentane**. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address potential issues encountered during experiments.

## Frequently Asked Questions (FAQs)

1. What is **2H,3H-Decafluoropentane** and what are its common applications?

**2H,3H-Decafluoropentane** is a hydrofluorocarbon (HFC) compound with the chemical formula C<sub>5</sub>H<sub>2</sub>F<sub>10</sub>.<sup>[1][2][3]</sup> It is a colorless and odorless liquid with high thermal stability and low surface tension.<sup>[4][5]</sup> Due to these properties, it is utilized in various applications, including:

- As a refrigerant: It serves as an alternative to traditional hydrofluorocarbons (HFCs) in refrigeration and air conditioning systems due to its low global warming potential.<sup>[4][5]</sup>
- As a solvent: Its unique properties make it suitable for use as a specialty solvent.<sup>[4][5]</sup>
- Cleaning agent: It is used for cleaning and rinsing parts in various industries, including removing fluorinated oils from disk drives and cleaning magnetic heads.

- In the film industry: It can be used to remove particles and fingerprints.

## 2. What are the primary hazards associated with **2H,3H-Decafluoropentane**?

According to safety data sheets, **2H,3H-Decafluoropentane** is considered an irritant.<sup>[6]</sup> The primary hazards include:

- Eye and skin irritation.<sup>[6]</sup>
- Respiratory tract irritation.<sup>[6]</sup>
- It may also cause digestive tract irritation if ingested.<sup>[6]</sup>
- It is harmful to aquatic life with long-lasting effects.<sup>[7]</sup>

## 3. What are the proper storage conditions for **2H,3H-Decafluoropentane**?

Proper storage is crucial for maintaining the integrity of **2H,3H-Decafluoropentane** and ensuring laboratory safety. Key storage recommendations include:

- Store in a cool, dry, and well-ventilated place.<sup>[6][7]</sup>
- Keep the container tightly closed.<sup>[6][7]</sup>
- Store away from incompatible materials such as strong alkalis and oxidants.
- Avoid physical damage to containers.<sup>[1]</sup>

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Chemical Spill	Improper handling, container failure.	<ol style="list-style-type: none"><li>1. Evacuate personnel from the immediate area and ensure adequate ventilation.<a href="#">[7]</a></li><li>2. Wear appropriate Personal Protective Equipment (PPE) as outlined in the PPE section.<a href="#">[6]</a></li><li>3. Absorb the spill with an inert material such as vermiculite, sand, or earth.<a href="#">[1]</a><a href="#">[6]</a></li><li>4. Place the absorbed material into a suitable, labeled container for disposal.<a href="#">[1]</a><a href="#">[6]</a></li><li>5. Prevent the spill from entering drains or waterways.<a href="#">[1]</a><a href="#">[6]</a></li><li>6. Clean the spill area and decontaminate protective clothing.<a href="#">[1]</a></li></ol>
Eye or Skin Contact	Accidental splash or exposure.	<p>Eye Contact: 1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.<a href="#">[6]</a></p> <p>2. Seek immediate medical attention.<a href="#">[1]</a><a href="#">[6]</a></p> <p>Skin Contact: 1. Remove contaminated clothing.<a href="#">[6]</a></p> <p>2. Flush skin with plenty of water for at least 15 minutes.<a href="#">[6]</a></p> <p>3. Wash the affected area with soap and water.<a href="#">[7]</a></p> <p>4. Seek medical attention if irritation occurs.<a href="#">[1]</a></p>
Inhalation	Inadequate ventilation, vapor release.	<ol style="list-style-type: none"><li>1. Move the affected person to fresh air immediately.<a href="#">[6]</a><a href="#">[7]</a></li><li>2. If breathing is difficult, provide oxygen.<a href="#">[6]</a><a href="#">[7]</a></li><li>3. If breathing has stopped, give artificial</li></ol>

respiration, but do not use mouth-to-mouth resuscitation.

[6][7] 4. Seek immediate medical attention.[6]

Fire	Exposure to high temperatures or ignition sources (though the substance is not considered a significant fire risk).	1. Use extinguishing media suitable for the surrounding fire, such as water spray, dry chemical, carbon dioxide, or chemical foam.[6][7] 2. Wear a self-contained breathing apparatus (SCBA) and full protective gear.[6] 3. Cool fire-exposed containers with water spray to prevent rupture.[1]
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## Data Presentation

### Physical and Chemical Properties of 2H,3H-Decafluoropentane

Property	Value
Molecular Formula	C5H2F10
Molecular Weight	252.05 g/mol [3][7]
Appearance	Colorless liquid[6][7]
Odor	Odorless[4][5]
Boiling Point	53.2 - 55 °C[3][7][8]
Melting Point	-84 to -80 °C[3][7][8]
Density	1.60 g/mL at 20 °C[3][8]
Flash Point	> 71 °C[7]

### Personal Protective Equipment (PPE) Recommendations

Protection Type	Specification
Eye Protection	Chemical safety goggles or eyeglasses as described by OSHA's eye and face protection regulations. <a href="#">[6]</a>
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. <a href="#">[6]</a> Chemical impermeable gloves are recommended. <a href="#">[7]</a>
Respiratory Protection	Use with adequate ventilation. If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA approved respirator. <a href="#">[6]</a>

## Experimental Protocols

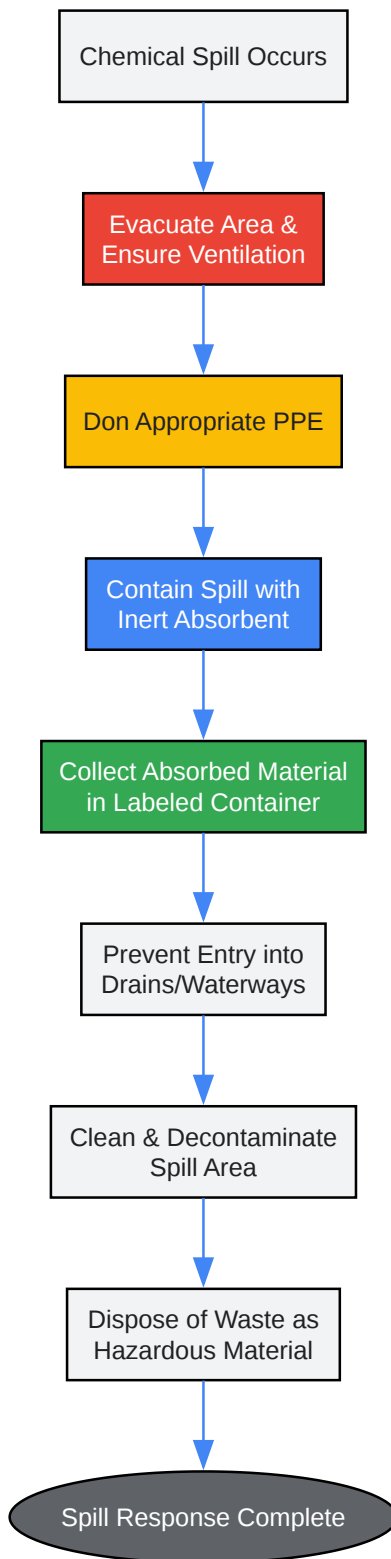
### Protocol for Safe Handling and Dispensing of **2H,3H-Decafluoropentane**

- Preparation:
  - Ensure a certified chemical fume hood is operational.
  - Verify that an eyewash station and safety shower are accessible and have been recently tested.[\[6\]](#)
  - Assemble all necessary equipment, including the container of **2H,3H-Decafluoropentane**, receiving vessel, and any transfer apparatus, inside the fume hood.
  - Don the appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- Dispensing:
  - Ground all equipment to prevent static discharge.
  - Slowly open the container of **2H,3H-Decafluoropentane** to release any potential pressure buildup.

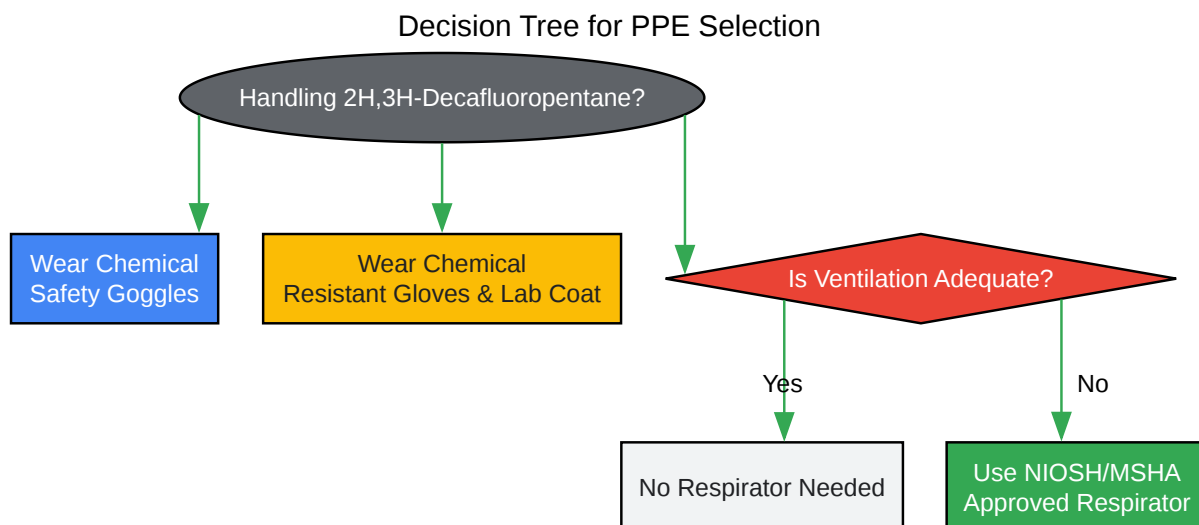
- Carefully pour or transfer the required amount of the liquid into the receiving vessel, avoiding splashes.
- Keep the container opening and the receiving vessel as close as possible to minimize vapor release.
- Post-Dispensing:
  - Securely close the container of **2H,3H-Decafluoropentane**.
  - Wipe down any minor drips on the exterior of the container or work surface with an appropriate absorbent material.
  - Properly dispose of any contaminated materials as hazardous waste.
  - Wash hands thoroughly after handling.[\[1\]](#)

## Visualizations

## Troubleshooting Workflow for a Chemical Spill

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Caption: Troubleshooting Workflow for a Chemical Spill.



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Caption: Decision Tree for PPE Selection.

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## References

- 1. [store.apolloscientific.co.uk](http://store.apolloscientific.co.uk) [store.apolloscientific.co.uk]
- 2. Page loading... [wap.guidechem.com]
- 3. 2H,3H-Decafluoropentane|High-Purity Research Reagent [benchchem.com]
- 4. chemimpex.com [chemimpex.com]
- 5. chemimpex.com [chemimpex.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. 2H,3H-Perfluoropentane | CAS#:138495-42-8 | Chemsrce [chemsrc.com]

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